CFDA-SE signal bleaching during fluorescence microscopy

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Compound of Interest

Compound Name:	*5(6)-Carboxyfluorescein diacetate succinimidyl ester*
CAS No.:	*150347-59-4*
Cat. No.:	*B130506*

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Technical Support Center: CFDA-SE Signal Integrity

Welcome to the technical support guide for Carboxyfluorescein Diacetate Succinimidyl Ester (CFDA-SE). This resource is designed for researchers, scientists, and drug development professionals encountering challenges with signal bleaching and other fluorescence artifacts during microscopy. Here, we provide in-depth, field-proven insights to help you troubleshoot and optimize your experiments for robust, reproducible results.

Understanding the Foundation: How CFDA-SE Works

Before troubleshooting, it's crucial to understand the mechanism of CFDA-SE. The molecule itself is a non-fluorescent, cell-permeable precursor.[1][2][3] Once it passively diffuses into a live cell, intracellular esterases cleave the two acetate groups. This enzymatic reaction transforms the molecule into Carboxyfluorescein Succinimidyl Ester (CFSE), a highly fluorescent compound that is now membrane-impermeant and trapped within the cell.[2][3][4] The succinimidyl ester group of CFSE then forms stable, covalent bonds with primary amines

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of intracellular proteins.[1][3][5] This ensures the fluorescent signal is retained through cell division and is not transferred to neighboring cells.[1]

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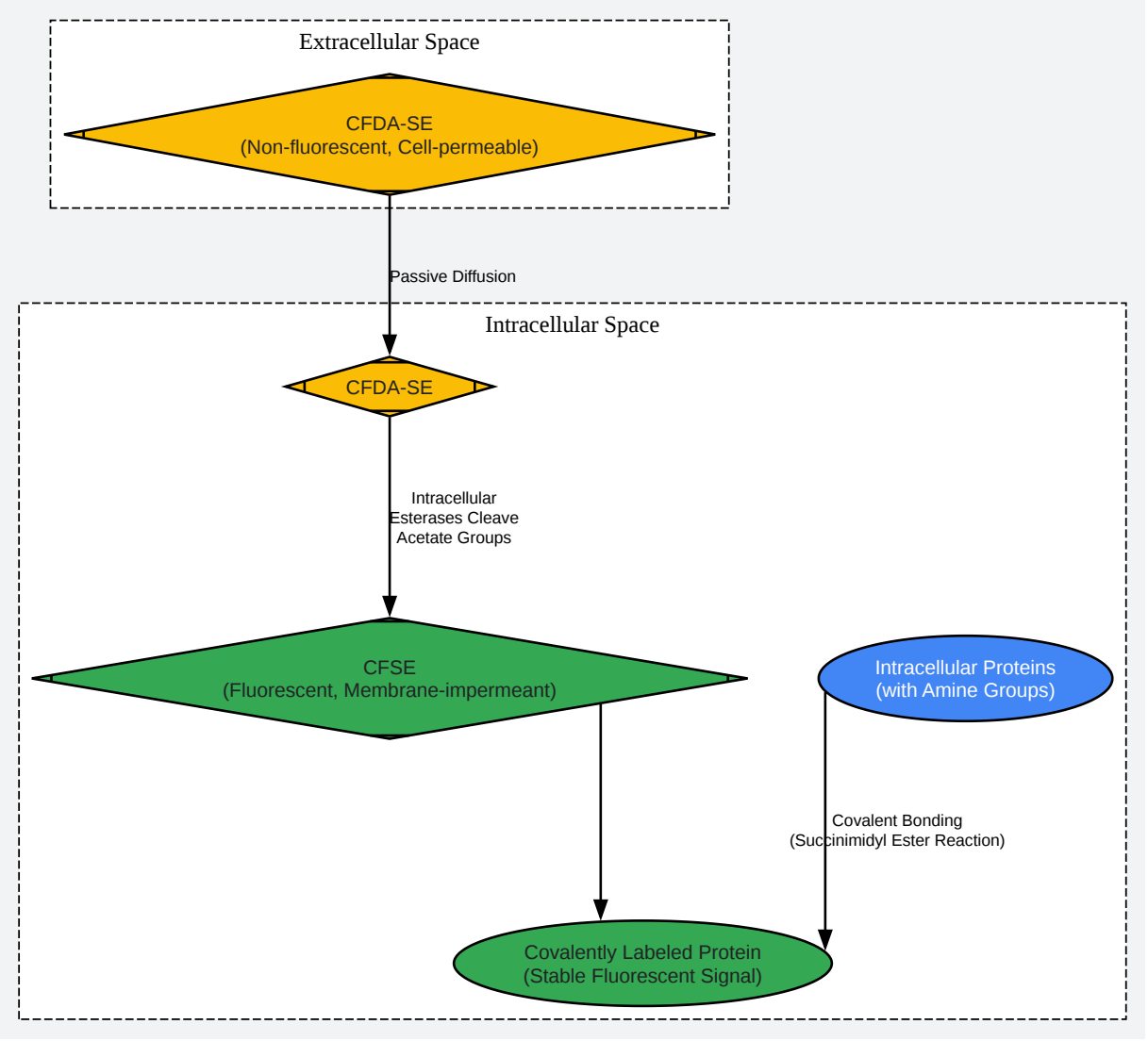

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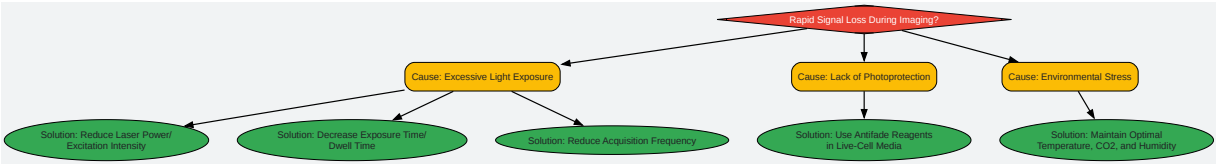

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